Spectral Data Analysis of 4-Phenylpentan-2-one: A Technical Guide

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Compound of Interest

Compound Name:	*4-Phenylpentan-2-one*
CAS No.:	*17913-10-9*
Cat. No.:	*B099551*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral data for the organic compound **4-Phenylpentan-2-one**. The document presents available Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data in a structured format, accompanied by detailed experimental protocols for data acquisition. This guide is intended to serve as a valuable resource for researchers and professionals involved in chemical analysis and drug development.

Data Presentation

The spectral data for **4-Phenylpentan-2-one** is summarized in the tables below, offering a clear and concise reference for its structural characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR Data (Predicted)

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Disclaimer: Experimental ^{1}H NMR data for **4-Phenylpentan-2-one** was not available in publicly accessible databases at the time of this compilation. The following data is a prediction based on computational models and should be used as an estimation.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.30 - 7.15	Multiplet	5H	Aromatic protons (C_6H_5)
~3.20	Sextet	1H	CH
~2.75	Multiplet	2H	CH_2
~2.10	Singlet	3H	$COCH_3$
~1.25	Doublet	3H	$CHCH_3$

^{13}C NMR Data[1][2]

Chemical Shift (ppm)	Assignment
207.9	C=O (Ketone)
145.8	Aromatic C (quaternary)
128.5	Aromatic CH
126.7	Aromatic CH
126.2	Aromatic CH
52.2	CH_2
35.5	CH
30.8	$COCH_3$
20.0	$CHCH_3$

Infrared (IR) Spectroscopy

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Wavenumber (cm^{-1})	Functional Group Assignment
~3080 - 3030	Aromatic C-H Stretch
~2960 - 2870	Aliphatic C-H Stretch
~1715	C=O Stretch (Ketone)
~1600, 1495, 1450	Aromatic C=C Bending
~750, 700	Aromatic C-H Bending (out-of-plane)

Mass Spectrometry (MS)

m/z	Proposed Fragment
162	$[M]^+$ (Molecular Ion)
147	$[M - CH_3]^+$
119	$[M - CH_3CO]^+$
105	$[C_8H_9]^+$ (Tropylium ion)
91	$[C_7H_7]^+$ (Benzyl cation)
43	$[CH_3CO]^+$ (Acylium ion)

Experimental Protocols

The following are representative experimental protocols for the acquisition of spectral data for a liquid sample such as **4-Phenylpentan-2-one**.

NMR Spectroscopy

Sample Preparation:

- Approximately 10-20 mg of **4-Phenylpentan-2-one** is accurately weighed and dissolved in approximately 0.7 mL of deuterated chloroform ($CDCl_3$) within a clean, dry 5 mm NMR tube.
- A small amount of tetramethylsilane (TMS) may be added as an internal standard for chemical shift referencing (0 ppm).

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- The tube is capped and gently agitated to ensure complete dissolution of the sample.

Instrument Setup and Data Acquisition:

- The NMR tube is placed in a spinner turbine and inserted into the NMR spectrometer.
- The spectrometer's magnetic field is locked onto the deuterium signal of the $CDCl_3$.
- The magnetic field is shimmed to optimize its homogeneity and achieve high-resolution spectra.
- For ^{1}H NMR, a standard pulse-acquire sequence is used. Typically, 16 to 32 scans are acquired to achieve an adequate signal-to-noise ratio.
- For ^{13}C NMR, a greater number of scans (e.g., 1024 or more) is generally required due to the low natural abundance of the ^{13}C isotope. Proton decoupling is employed to simplify the spectrum and enhance signal intensity.

Infrared (IR) Spectroscopy

Sample Preparation (Attenuated Total Reflectance - ATR):

- The ATR crystal (e.g., diamond or zinc selenide) of the FTIR spectrometer is thoroughly cleaned with a suitable solvent (e.g., isopropanol) and allowed to dry completely.
- A single drop of neat **4-Phenylpentan-2-one** is placed directly onto the surface of the ATR crystal.

Instrument Setup and Data Acquisition:

- A background spectrum of the clean, empty ATR crystal is recorded.
- The sample is applied to the crystal, and the anvil is lowered to ensure good contact.
- The IR spectrum is acquired over a typical range of 4000-400 cm^{-1}.
- To improve the signal-to-noise ratio, 16 to 32 scans are typically co-added and averaged.
- The final spectrum is presented in terms of transmittance or absorbance.

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Mass Spectrometry (GC-MS)

Sample Preparation:

- A dilute solution of **4-Phenylpentan-2-one** is prepared in a volatile organic solvent such as dichloromethane or ethyl acetate, with a typical concentration of approximately 10 µg/mL.
- The solution is transferred to a 1.5 mL glass autosampler vial.

Instrument Setup and Data Acquisition:

- A gas chromatograph equipped with a mass spectrometer detector is used. A common setup includes a non-polar capillary column (e.g., DB-5ms).
- The GC oven temperature is programmed to ramp from a low initial temperature (e.g., 50 °C) to a final temperature (e.g., 250 °C) to ensure separation of the analyte from any impurities.
- The sample is injected into the GC, where it is vaporized and separated as it passes through the column.
- As the compound elutes from the GC column, it enters the mass spectrometer.
- Electron ionization (EI) is typically used, with a standard energy of 70 eV.
- The mass spectrometer scans a mass-to-charge (m/z) range (e.g., 40-400 amu) to detect the molecular ion and its fragments.

Visualization

The following diagram illustrates the relationship between the molecular structure of **4-Phenylpentan-2-one** and the information obtained from the different spectroscopic techniques.

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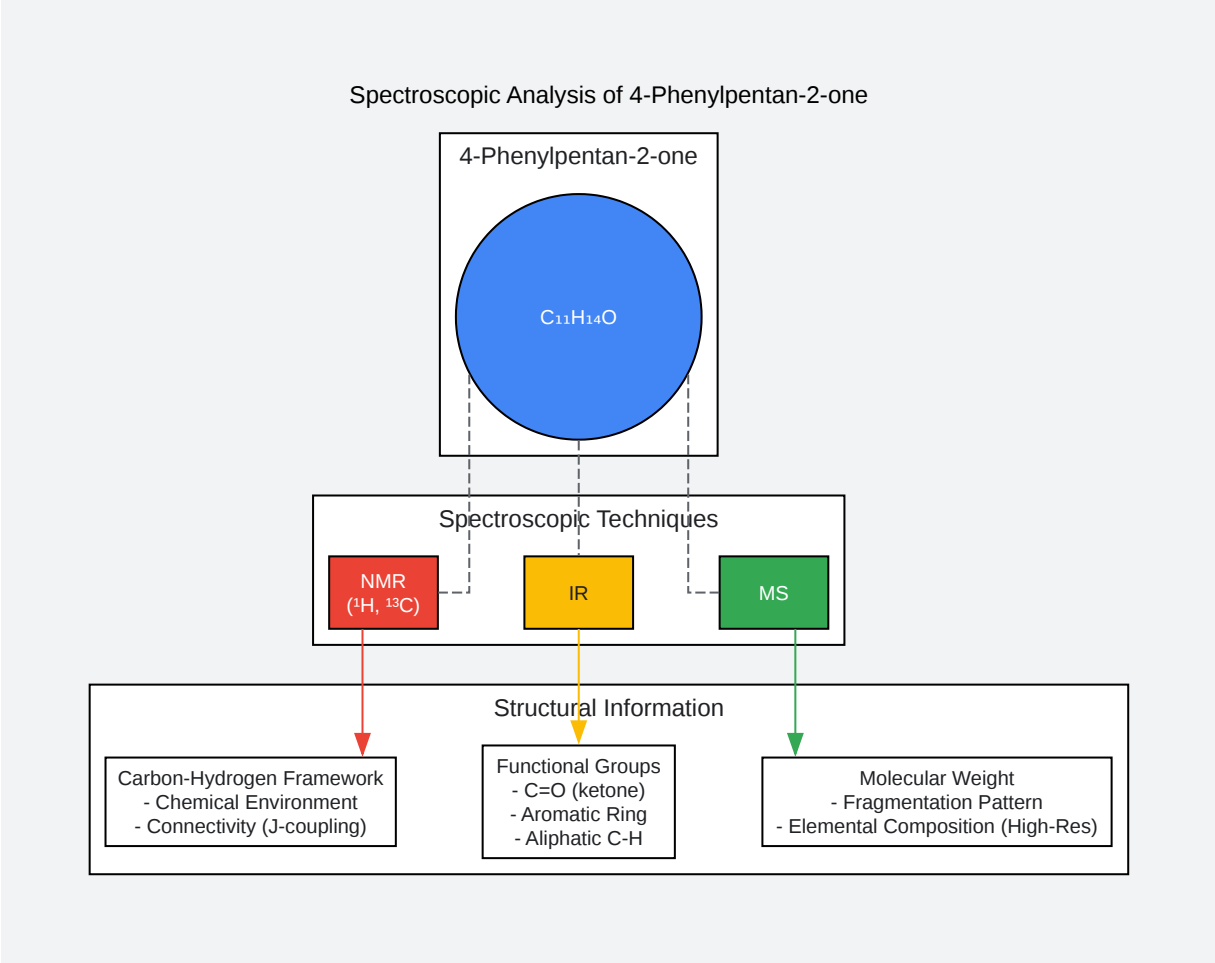

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Caption: Relationship between spectroscopic methods and structural data.

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References

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